

Metiltetraprole Application: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Metiltetraprole

Cat. No.: B6594959

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective experimental application of **Metiltetraprole**. Find troubleshooting guidance and frequently asked questions to optimize your spray application parameters and ensure reliable results.

Frequently Asked Questions (FAQs)

Formulation & Preparation

- Q1: How should I dissolve **Metiltetraprole** for my experiments? **Metiltetraprole** has low water solubility (0.12 mg/L at 20°C)[1]. For in vitro assays and the preparation of stock solutions, it is recommended to dissolve it in an organic solvent such as Dimethyl Sulfoxide (DMSO)[2]. For spray applications, commercial formulations are typically emulsifiable concentrates designed for dilution in water[1]. If using a pure compound, a high-quality surfactant may be necessary to ensure a stable emulsion for spraying.
- Q2: What is the recommended concentration of DMSO for in vivo and in vitro experiments? For cell-based experiments, the final concentration of DMSO should generally not exceed 0.1% to avoid solvent-induced effects on cells. For animal studies, the DMSO concentration should be kept as low as possible, typically below 10% for normal mice and below 2% for more sensitive models like nude or transgenic mice[3]. It is always advisable to include a solvent-only control in your experimental design[3].

- Q3: Does **Metyltetraprole** require protection from light? While specific photostability data is not readily available in the provided results, it is good laboratory practice to store solutions of organic compounds, including fungicides, in amber vials or otherwise protected from light to prevent potential degradation[3]. The pure compound is a white powder[1].
- Q4: What are the storage and stability recommendations for **Metyltetraprole**?
Metyltetraprole is stable under normal conditions[4][5]. For long-term storage, the powder form should be kept at -20°C for up to 3 years or at 4°C for up to 2 years. In solvent, it should be stored at -80°C for up to 6 months or at -20°C for one month[2]. The compound is stable at room temperature for short periods, such as during shipping[2].

Application & Troubleshooting

- Q5: I'm seeing inconsistent results in my spray experiments. What could be the cause?
Inconsistent results can stem from several factors:
 - Uneven Spray Coverage: Ensure your spray nozzle is providing a uniform spray pattern and that the distance to the target is consistent.
 - Improper Formulation: If not using a commercial formulation, your spray solution may not be stable. Check for precipitation or separation of **Metyltetraprole**. The use of a suitable adjuvant or surfactant can improve emulsion stability.
 - Droplet Size: The size of your spray droplets can affect deposition and coverage. Fine droplets may drift, while overly coarse droplets can lead to runoff.
 - Environmental Conditions: Factors like temperature, humidity, and air currents in your experimental setup (e.g., greenhouse) can influence spray deposition and efficacy.
- Q6: What application rates are typically used for **Metyltetraprole**? In field trials, **Metyltetraprole** has been shown to be effective at rates of 40 g ha⁻¹ for controlling *Zymoseptoria tritici* on wheat[6]. For seedling pot tests, preventive applications at 40 and 120 g ha⁻¹ have demonstrated complete control of this pathogen[6]. The spray volume used in these field studies was between 200–250 L ha⁻¹[6]. Researchers should adjust these rates based on the scale and nature of their specific experiments.

- Q7: How can I optimize my spray parameters for a lab or greenhouse setting? A systematic approach is recommended:
 - Nozzle Selection: Start with a flat-fan or cone nozzle, which are common for research applications.
 - Pressure Adjustment: Begin with the manufacturer's recommended pressure range for your chosen nozzle and adjust as needed to achieve the desired droplet size and spray pattern.
 - Spray Volume: Calibrate your sprayer to determine the output volume per unit area. This will allow you to apply a precise dose.
 - Visual Assessment: Use water-sensitive paper to visualize your spray coverage and droplet distribution. Adjust nozzle type, pressure, and spray height to achieve uniform coverage.
- Q8: Is **Metiltetraprole** effective against fungicide-resistant pathogens? Yes, a key characteristic of **Metiltetraprole** is its effectiveness against strains of fungi, such as *Zymoseptoria tritici* and *Pyrenophora teres*, that have developed resistance to other Quinone outside Inhibitor (QoI) fungicides[2][3][6][7][8]. This is attributed to its unique tetrazolinone structure, which allows it to bind effectively to the target site even in the presence of common resistance-conferring mutations like G143A[7][9][10].

Physicochemical Properties of Metiltetraprole

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₇ ClN ₆ O ₂	[2]
Molecular Weight	396.83 g/mol	[2]
CAS Number	1472649-01-6	[2]
Appearance	White to yellowish powder	[1]
Water Solubility	0.12 mg/L (at 20°C, pH 7)	[1]
LogP	4.6	[2]
Stability	Stable under normal conditions	[4][5]

Experimental Protocols

Protocol 1: Preparation of a **Metyltetraprole** Stock Solution

- Objective: To prepare a concentrated stock solution of **Metyltetraprole** for further dilution in experimental assays.
- Materials:
 - **Metyltetraprole** (pure compound)
 - Dimethyl Sulfoxide (DMSO), analytical grade
 - Sterile microcentrifuge tubes or amber glass vials
 - Calibrated analytical balance
 - Vortex mixer
- Procedure:
 1. Weigh the desired amount of **Metyltetraprole** powder using an analytical balance.
 2. Transfer the powder to a sterile amber vial.

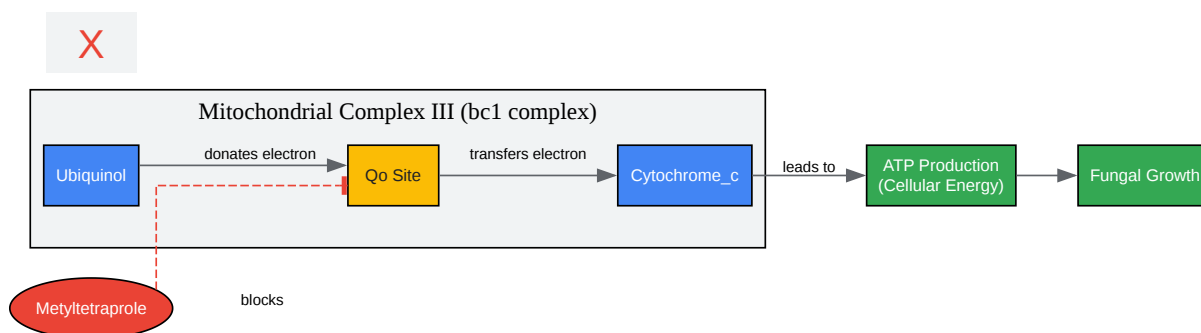
3. Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
4. Vortex the solution until the **Metiltetraprole** is completely dissolved.
5. Store the stock solution at -20°C or -80°C for long-term use[2].

Protocol 2: In Vitro Antifungal Activity Assay (Microtiter Plate Method)

- Objective: To determine the 50% effective concentration (EC₅₀) of **Metiltetraprole** against a target fungal pathogen. This protocol is adapted from methodologies described for testing against *Zymoseptoria tritici*[2].
- Materials:
 - **Metiltetraprole** stock solution (in DMSO)
 - Appropriate liquid growth medium for the target fungus
 - Fungal inoculum (spore suspension or mycelial fragments)
 - Sterile 96-well microtiter plates
 - Microplate reader
- Procedure:
 1. Prepare a serial dilution of the **Metiltetraprole** stock solution in the liquid growth medium. Final concentrations might range from 0.0001 to 3 mg/L[2]. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.1%.
 2. Add a standardized volume of the fungal inoculum to each well of the microtiter plate.
 3. Add the various concentrations of **Metiltetraprole** to the corresponding wells. Include a positive control (no fungicide) and a negative control (no fungus)[2].
 4. Incubate the plates under conditions suitable for the growth of the target fungus.

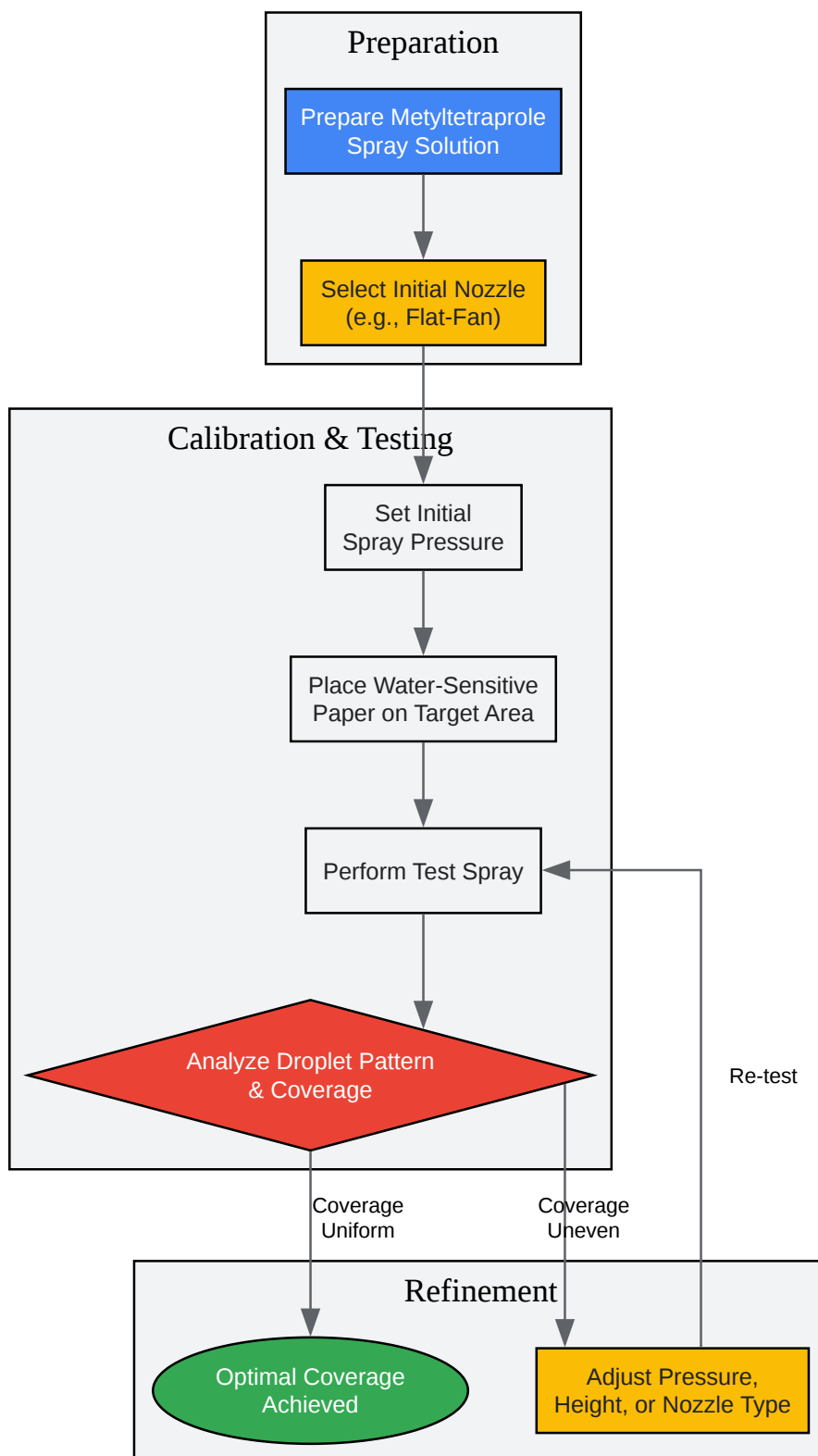
5. Measure fungal growth by reading the optical density at a suitable wavelength (e.g., 600 nm) using a microplate reader[2].
6. Correct the optical density values by subtracting the value for the blank (medium only) wells.
7. Calculate the EC₅₀ value by performing a probit analysis or other suitable statistical method[2].

Visualizations



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Caption: Mode of action of **Methyltetraprole** in the fungal respiratory chain.



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Caption: Workflow for optimizing spray application parameters in a lab setting.

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